

1-(Aminomethyl)cyclopentanol: A Versatile Precursor in Modern Synthesis

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Compound of Interest

Compound Name: 1-(Aminomethyl)cyclopentanol

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Abstract

1-(Aminomethyl)cyclopentanol is a bifunctional organic compound featuring a primary amine and a tertiary alcohol attached to a cyclopentane scaffold. This unique combination of functional groups imparts a specific three-dimensional structure and reactivity profile, making it a valuable and versatile building block in synthetic organic chemistry.^{[1][2]} Its rigid cyclopentane core is of particular interest in medicinal chemistry for the development of novel therapeutic agents, especially those targeting the central nervous system.^[1] This guide provides a comprehensive overview of the synthesis, reactivity, and application of **1-(Aminomethyl)cyclopentanol** as a key synthetic precursor, with a focus on its role in the development of pharmaceutically relevant molecules.

Physicochemical Properties and Data

1-(Aminomethyl)cyclopentanol is a solid at room temperature, often supplied as a free base or as a more stable hydrochloride salt to improve solubility and handling.^[1] Its structure, containing both a hydrogen bond donor (-OH, -NH₂) and acceptor (-N, -O), influences its physical properties and reactivity.^[2]

Property	Data	Reference
Molecular Formula	C ₆ H ₁₃ NO	[1]
Molecular Weight	115.17 g/mol	[1][3]
CAS Number	45511-81-7 (free base)	[2][4]
CAS Number (HCl salt)	76066-27-8	[5]
Appearance	Solid, Light yellow crystalline powder	[2]
Purity (Commercial)	Typically ≥95%	[2][4]
Canonical SMILES	<chem>NCC1(O)CCCC1</chem>	[4]
InChI Key	FEALJKFIUQDJAV-UHFFFAOYSA-N	[4]

Synthesis of 1-(Aminomethyl)cyclopentanol

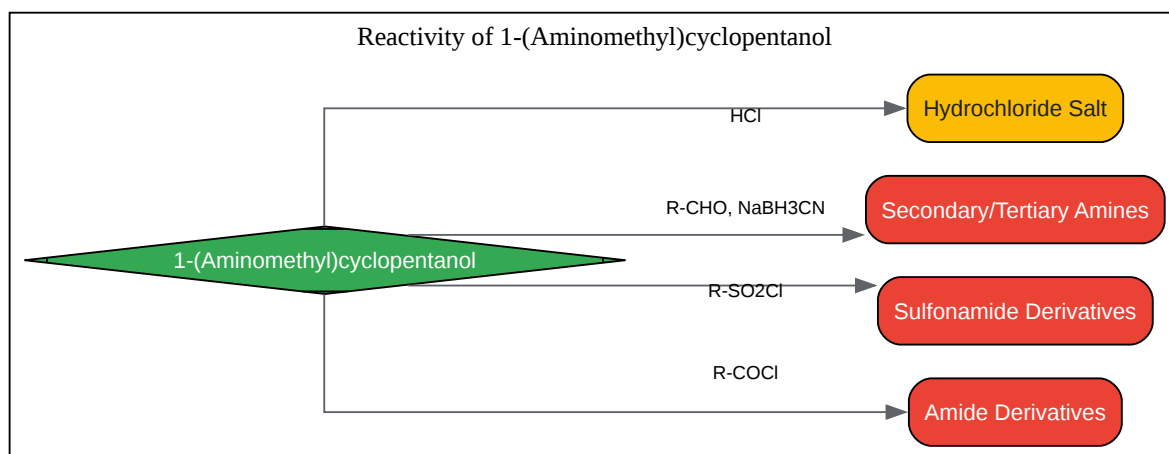
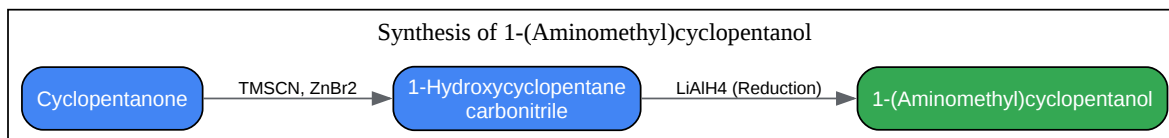
The synthesis of **1-(Aminomethyl)cyclopentanol** can be accomplished through several established routes, primarily starting from readily available cyclopentanone derivatives. These methods leverage classical organic reactions to introduce the required aminomethyl and hydroxyl functionalities.

Synthetic Pathways

Two primary synthetic strategies have been reported for the preparation of **1-(Aminomethyl)cyclopentanol**:

- From 1-Hydroxycyclopentane Carbonitrile: This method involves the reduction of a cyanohydrin intermediate, which is itself derived from cyclopentanone.
- From Cyclopentanone: A more direct approach involves the reduction of other cyclopentanone derivatives.[1]

The synthesis starting from the cyanohydrin is a common and effective laboratory-scale method.



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